

Pencycuron-d5: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Pencycuron-d5

Cat. No.: B15142454

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Abstract

Pencycuron-d5 is the deuterium-labeled analog of Pencycuron, a phenylurea fungicide effective against a range of fungal pathogens. This technical guide provides an in-depth overview of **Pencycuron-d5**, with a focus on its chemical properties, proposed synthesis, and its primary application as an internal standard in analytical chemistry. Detailed methodologies for its use in mass spectrometry-based quantification are presented, along with a summary of the metabolic fate of its non-deuterated counterpart, Pencycuron. This document is intended to serve as a comprehensive resource for researchers utilizing **Pencycuron-d5** in their studies.

Introduction

Pencycuron is a non-systemic fungicide belonging to the benzoylurea class of pesticides.^[1] Its mode of action involves the inhibition of fungal cell wall synthesis, making it effective against various fungal diseases in crops.^[1] **Pencycuron-d5** is a stable isotope-labeled version of Pencycuron, where five hydrogen atoms on the phenyl ring have been replaced with deuterium. This isotopic labeling makes **Pencycuron-d5** an ideal internal standard for quantitative analysis by mass spectrometry (MS), as it shares very similar chemical and physical properties with the parent compound but is distinguishable by its higher mass.^[1] The use of deuterated internal standards is a well-established technique to improve the accuracy and precision of analytical methods by correcting for matrix effects and variations in sample preparation and instrument response.

Physicochemical Properties

A summary of the key physicochemical properties of **Pencycuron-d5** is provided in Table 1. This data is essential for the development of analytical methods and for understanding its behavior in various experimental systems.

Property	Value	Reference
Chemical Name	Urea, N-[(4-chlorophenyl)methyl]-N-cyclopentyl-N'-(phenyl-d5)-	MedChemExpress Certificate of Analysis
Molecular Formula	C ₁₉ H ₁₆ D ₅ ClN ₂ O	MedChemExpress Certificate of Analysis
Molecular Weight	333.87 g/mol	MedChemExpress Certificate of Analysis
Purity	99.90%	MedChemExpress Certificate of Analysis
Isotopic Enrichment	98.29%	MedChemExpress Certificate of Analysis
Appearance	White to off-white solid	MedChemExpress Certificate of Analysis

Synthesis

While a specific, detailed experimental protocol for the synthesis of **Pencycuron-d5** is not readily available in the public domain, a plausible synthetic route can be proposed based on the general synthesis of phenylurea derivatives. The key step would involve the reaction of N-(4-chlorobenzyl)cyclopentanamine with deuterated phenyl isocyanate (phenyl-d5-isocyanate).

Proposed Synthesis of Pencycuron-d5

Step 1: Synthesis of Phenyl-d5-isocyanate

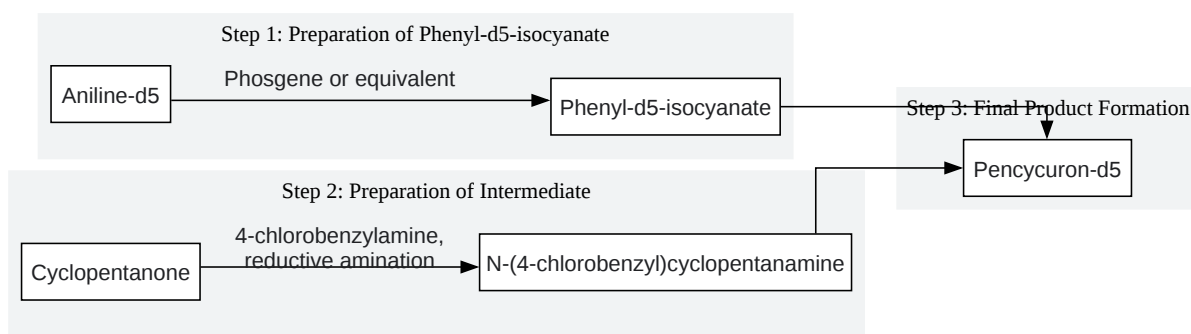
Aniline-d5 can be reacted with phosgene or a phosgene equivalent, such as triphosgene, in an inert solvent to yield phenyl-d5-isocyanate.

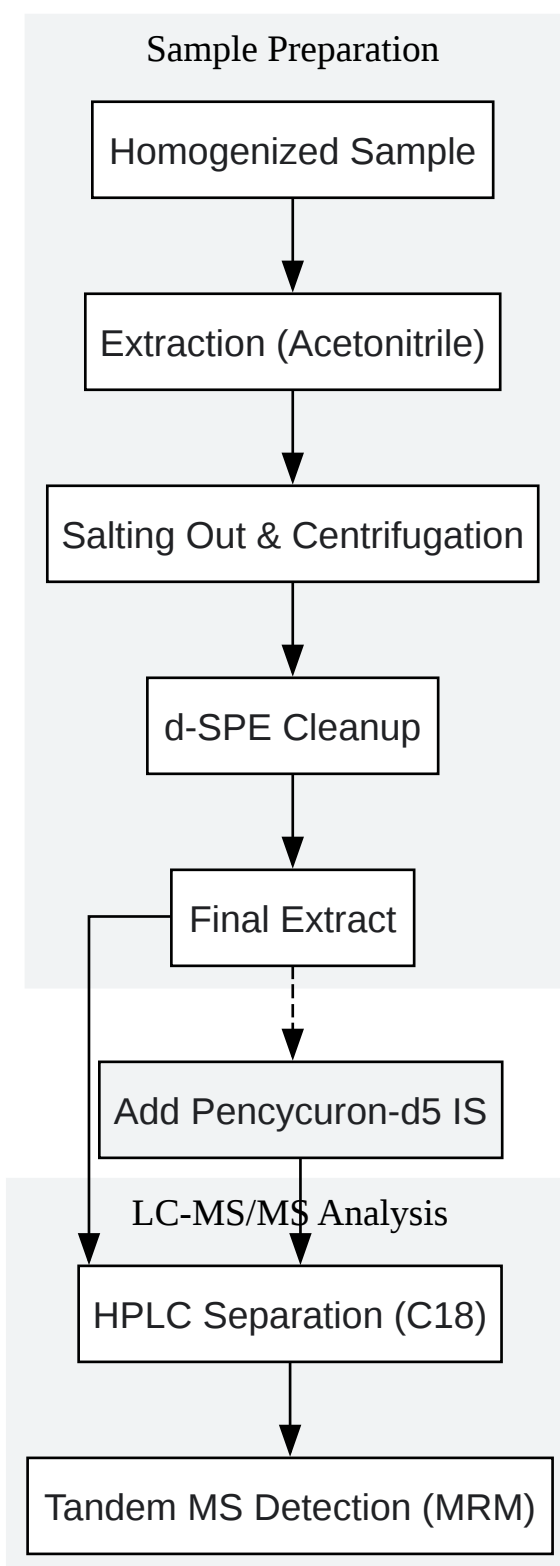
Step 2: Synthesis of N-(4-chlorobenzyl)cyclopentanamine

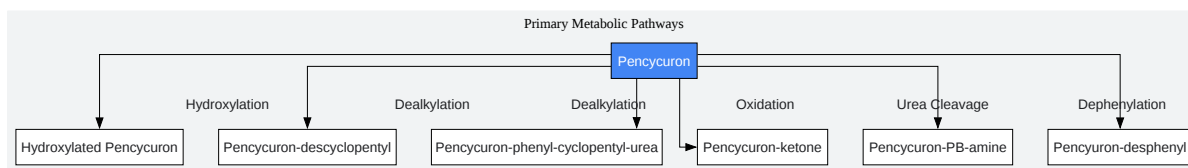
This intermediate can be synthesized via reductive amination of cyclopentanone with 4-chlorobenzylamine.

Step 3: Reaction to form **Pencycuron-d5**

N-(4-chlorobenzyl)cyclopentanamine is then reacted with phenyl-d5-isocyanate in a suitable aprotic solvent to yield **Pencycuron-d5**.







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References

- 1. Dissipation of pencycuron in rice plant - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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